

# Personal protective equipment for handling (3R,5S)-3,5-Dihydroxyhexanoic acid

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## Compound of Interest

Compound Name: (3R,5S)-3,5-Dihydroxyhexanoic  
acid

Cat. No.: B14210787

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## Essential Safety and Handling Guide for (3R,5S)-3,5-Dihydroxyhexanoic Acid

Disclaimer: A specific Safety Data Sheet (SDS) for **(3R,5S)-3,5-Dihydroxyhexanoic acid** was not readily available. The following guidance is based on the safety profiles of structurally similar compounds, such as 3,5-Dihydroxybenzoic acid and 3-Hydroxyhexanoic acid. It is imperative to handle this compound with caution and adhere to the highest safety standards in a laboratory setting.

This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and disposal procedures for handling **(3R,5S)-3,5-Dihydroxyhexanoic acid**.

## Hazard Identification and Personal Protective Equipment

Based on analogous compounds, **(3R,5S)-3,5-Dihydroxyhexanoic acid** is presumed to be a potential irritant to the skin, eyes, and respiratory tract. The recommended personal protective equipment is detailed below.

Body Part	Recommended Protection	Rationale
Eyes/Face	Chemical safety goggles or a face shield	To protect against potential splashes that could cause serious eye irritation.
Hands	Chemical-resistant gloves (e.g., nitrile or neoprene)	To prevent skin contact and potential irritation.
Body	Laboratory coat	To protect skin and personal clothing from accidental spills.
Respiratory	Use in a well-ventilated area or under a fume hood	To minimize the inhalation of any dust or aerosols, which may cause respiratory irritation.

## Operational Plan: Handling and Storage

### Engineering Controls:

- Work in a well-ventilated laboratory, preferably within a chemical fume hood, to minimize exposure.
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.

### Handling Procedures:

- Wash hands thoroughly with soap and water after handling.
- Avoid breathing any dust, fumes, or vapors that may be generated.
- Prevent contact with skin and eyes by wearing the appropriate PPE.
- Do not eat, drink, or smoke in the area where the chemical is handled.

### Storage:

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents and strong bases.

## Emergency Procedures

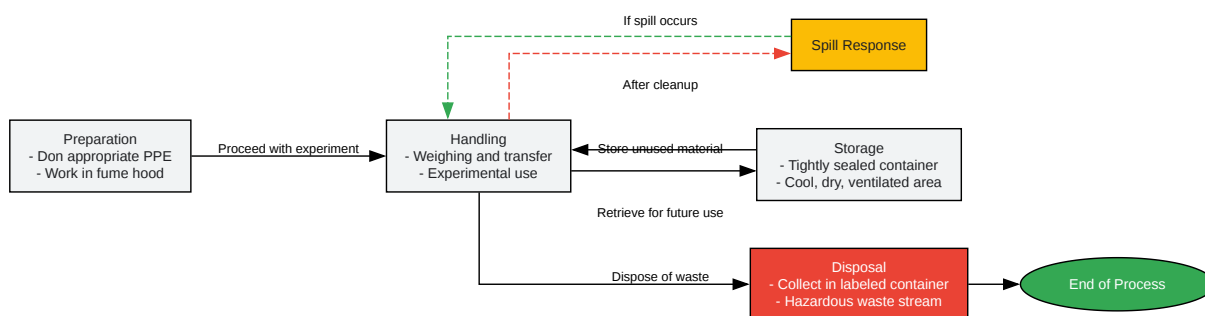
- In case of skin contact: Immediately wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical attention.
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing and seek medical advice if eye irritation persists.
- If inhaled: Move the person to fresh air and keep them in a position comfortable for breathing. If the person feels unwell, seek medical attention.
- If swallowed: Rinse the mouth with water. Do NOT induce vomiting. Seek immediate medical attention.

## Disposal Plan

Dispose of contents and container in accordance with local, regional, and national regulations. Waste should be handled as hazardous chemical waste.

- Collection: Collect waste in a clearly labeled, compatible container with a secure lid.
- Segregation: Do not mix with other waste streams unless explicitly permitted by your institution's hazardous waste disposal guidelines.
- Disposal: Arrange for pickup and disposal by a licensed hazardous waste management company.

## Workflow for Handling (3R,5S)-3,5-Dihydroxyhexanoic Acid



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